

3,5-Dibromoanisole: A Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: 3,5-Dibromoanisole

CAS No.: 74137-36-3

Cat. No.: B046405

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This document serves as a comprehensive technical guide on **3,5-Dibromoanisole**, a pivotal reagent in modern organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this guide moves beyond basic data to provide an in-depth understanding of the molecule's structure, synthesis, and application, grounded in established scientific principles and methodologies.

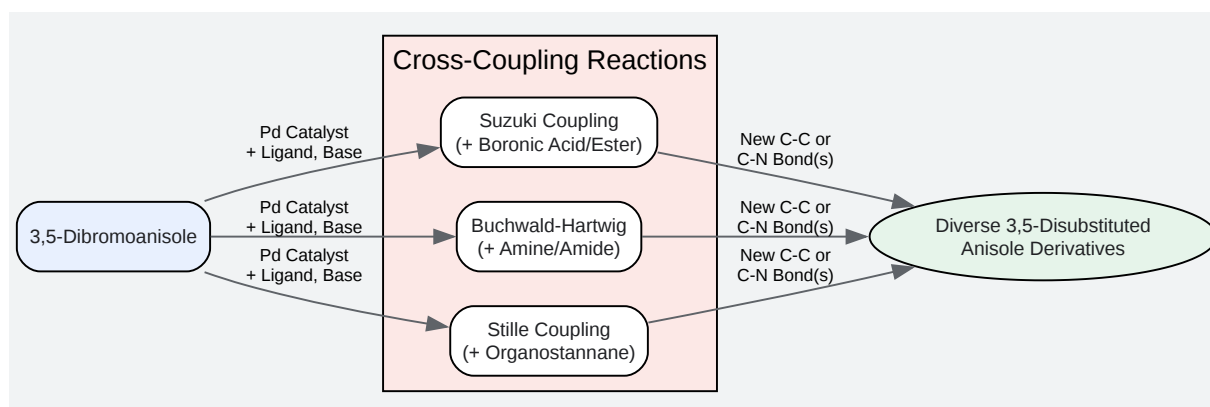
Core Molecular Profile: Structure and Properties

3,5-Dibromoanisole (IUPAC Name: 1,3-dibromo-5-methoxybenzene) is an aromatic ether distinguished by a methoxy group (-OCH₃) and two bromine atoms substituted at the meta-positions of a benzene ring.^[1] This substitution pattern is critical, as it defines the molecule's steric and electronic characteristics, influencing its reactivity in subsequent chemical transformations. The methoxy group is an ortho-, para-directing activator, while the two bromine atoms are deactivating groups, creating a unique electronic landscape on the aromatic ring.

The molecular formula for **3,5-Dibromoanisole** is C₇H₆Br₂O.^{[1][2][3]} Its molecular weight is 265.93 g/mol.^{[1][2][3][4]}

Visualization of Molecular Structure:

The spatial arrangement of atoms in **3,5-Dibromoanisole** is depicted below, illustrating the meta-substitution pattern.



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